

# Application Note: Preparation and Standardization of Calcium Diiodide Tetrahydrate Standard Solutions

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## Compound of Interest

Compound Name: Calcium;diiodide;tetrahydrate

Cat. No.: B088675

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## Introduction

Calcium diiodide ( $\text{CaI}_2$ ) is an ionic compound used in various applications, including as a source of iodine in nutritional supplements and in photography.<sup>[1][2]</sup> Its tetrahydrate form,  $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ , is a white, crystalline solid that is highly soluble in water.<sup>[1][3]</sup> The preparation of standard solutions with accurately known concentrations is crucial for quantitative analysis, protocol development, and quality control in research and drug development.

However, calcium diiodide tetrahydrate presents challenges in preparing standard solutions due to its properties. It is hygroscopic, meaning it readily absorbs moisture from the air, and it is also sensitive to light and carbon dioxide.<sup>[2][4]</sup> These characteristics can lead to inaccuracies when weighing the solute and can affect the stability of the solution. Therefore, it is essential not only to prepare the solution with care but also to standardize it against a primary standard to determine its precise molarity.

This document provides a detailed protocol for the preparation of a calcium diiodide tetrahydrate solution and a subsequent standardization procedure using Andrew's titration method with potassium iodate, a primary standard.

## Physicochemical Properties and Data

Summarized below are the key properties of calcium diiodide tetrahydrate. This data is essential for handling the compound and for performing accurate calculations.

Table 1: Physicochemical Properties of Calcium Diiodide and its Tetrahydrate

Property	Value	References
Chemical Formula	$\text{CaI}_2 \cdot 4\text{H}_2\text{O}$	[3]
Molar Mass	365.95 g/mol	[1][3]
Appearance	White to off-white/tan crystals or powder	[3][5]
Solubility (anhydrous) in Water	66 g/100 mL at 20 °C; 81 g/100 mL at 100 °C	[1]
Solubility (anhydrous) in other solvents	Soluble in methanol, ethanol, and acetone	[6][7]
Stability	Hygroscopic (absorbs moisture from the air)	[2]
Light sensitive	[4]	
Absorbs $\text{CO}_2$ from the air, which can liberate iodine	[1]	
Incompatibilities	Strong oxidizing agents, strong acids	[7]

## Experimental Protocols

This section details the necessary materials and provides step-by-step protocols for the preparation and standardization of the calcium diiodide solution.

## Materials and Equipment

- Chemicals:
  - Calcium diiodide tetrahydrate ( $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ )

- Potassium iodate ( $\text{KIO}_3$ ), primary standard grade, dried at  $110^\circ\text{C}$
- Concentrated Hydrochloric Acid ( $\text{HCl}$ )
- Carbon Tetrachloride ( $\text{CCl}_4$ ) or a suitable alternative immiscible organic solvent
- Deionized or distilled water
- Equipment:
  - Analytical balance ( $\pm 0.1$  mg)
  - Volumetric flasks (e.g., 100 mL, 250 mL, 1000 mL)
  - Graduated cylinders
  - Beakers and Erlenmeyer flasks (glass-stoppered)
  - Volumetric pipettes (e.g., 10 mL, 25 mL)
  - Burette (50 mL, Class A)
  - Magnetic stirrer and stir bar
  - Fume hood

## Protocol 1: Preparation of a ~0.1 M Calcium Diiodide Solution

This protocol describes how to prepare a solution with a nominal concentration. Due to the hygroscopic nature of  $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ , the actual concentration must be determined via standardization.

- Calculate Mass: To prepare 250 mL of a ~0.1 M solution, calculate the required mass of  $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ :
  - $\text{Mass} = \text{Molarity} \times \text{Volume} \times \text{Molar Mass}$
  - $\text{Mass} = 0.1 \text{ mol/L} \times 0.250 \text{ L} \times 365.95 \text{ g/mol} = 9.15 \text{ g}$

- **Weighing:** Quickly and accurately weigh approximately 9.15 g of calcium diiodide tetrahydrate on an analytical balance and record the exact mass. Minimize exposure to air to reduce moisture absorption.
- **Dissolution:** Transfer the weighed solid into a 150 mL beaker. Add approximately 100 mL of deionized water and stir with a magnetic stirrer until the solid is completely dissolved.
- **Quantitative Transfer:** Carefully transfer the solution from the beaker into a 250 mL Class A volumetric flask. Rinse the beaker several times with small volumes of deionized water and add the rinsings to the volumetric flask to ensure all the solute is transferred.
- **Dilution to Volume:** Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenization:** Stopper the flask and invert it 15-20 times to ensure the solution is thoroughly mixed and homogeneous.
- **Storage:** Transfer the solution to a clean, amber glass bottle to protect it from light. Store in a cool, dark place. Label the bottle clearly with the chemical name, nominal concentration, and date of preparation.

## Protocol 2: Standardization by Andrew's Titration

This protocol determines the exact concentration of the prepared calcium diiodide solution by titrating the iodide ions ( $I^-$ ) with a standard solution of potassium iodate ( $KIO_3$ ).<sup>[8]</sup>

**Principle:** In the presence of concentrated hydrochloric acid, iodide ions are oxidized by iodate ions to form iodine monochloride ( $ICl$ ).<sup>[8]</sup> The endpoint is reached when all the free iodine, which temporarily forms and gives a violet color to an immiscible organic layer, is converted to the pale yellow  $ICl$ .<sup>[8]</sup>

The overall reaction is:  $IO_3^- + 2I^- + 6H^+ + 6Cl^- \rightarrow 3ICl + 3H_2O$

Procedure:

- **Prepare Standard 0.025 M  $KIO_3$  Solution:**

- Accurately weigh approximately 1.3375 g of dried primary standard  $\text{KIO}_3$  (Molar Mass = 214.00 g/mol ).
- Dissolve it in deionized water and quantitatively transfer to a 250 mL volumetric flask.
- Dilute to the mark and mix thoroughly.
- Calculate the exact molarity of the  $\text{KIO}_3$  solution.
- Prepare the Analyte:
  - Using a volumetric pipette, transfer 10.00 mL of the prepared calcium diiodide solution into a 250 mL glass-stoppered Erlenmeyer flask.
  - Caution: Perform the next step in a fume hood.[8] Add approximately 25 mL of concentrated hydrochloric acid and 5 mL of carbon tetrachloride.[8]
- Titration:
  - Fill a clean burette with the standardized  $\text{KIO}_3$  solution and record the initial volume.
  - Titrate the  $\text{CaI}_2$  solution with the  $\text{KIO}_3$  solution. Stopper and shake the flask vigorously after each addition.[8]
  - Initially, the  $\text{CCl}_4$  layer will turn a deep violet color due to the formation of iodine ( $\text{I}_2$ ).
  - As the titration nears the endpoint, the violet color will become paler. Add the  $\text{KIO}_3$  dropwise at this stage.
  - The endpoint is the complete disappearance of the violet color from the  $\text{CCl}_4$  layer.[8]
- Repeat: Perform at least two more titrations to ensure precision.
- Calculation:
  - From the reaction stoichiometry, 2 moles of  $\text{I}^-$  react with 1 mole of  $\text{IO}_3^-$ .
  - Moles of  $\text{IO}_3^-$  = Molarity of  $\text{KIO}_3$  × Volume of  $\text{KIO}_3$  used (in L)

- Moles of  $I^-$  in aliquot = Moles of  $IO_3^- \times 2$
- Molarity of  $I^-$  = Moles of  $I^-$  / Volume of  $CaI_2$  solution aliquot (in L)
- Since 1 mole of  $CaI_2$  contains 2 moles of  $I^-$ , the Molarity of  $CaI_2$  is half the Molarity of  $I^-$ .
- Molarity of  $CaI_2$  = (Molarity of  $KIO_3 \times$  Volume of  $KIO_3$ ) / (Volume of  $CaI_2$ )

## Data Management

Properly recording experimental data is essential for accurate concentration determination.

Table 2: Example Titration Data and Concentration Calculation

Titration	Volume of $CaI_2$ Solution (mL)	Final Burette Reading (mL $KIO_3$ )	Initial Burette Reading (mL $KIO_3$ )	Volume of $KIO_3$ Used (mL)
1	10.00	20.15	0.10	20.05
2	10.00	40.25	20.15	20.10
3	10.00	20.10	0.00	20.10
Average	20.08			

- Example Calculation:
  - Molarity of  $KIO_3$  = 0.0250 M
  - Average Volume of  $KIO_3$  = 20.08 mL = 0.02008 L
  - Volume of  $CaI_2$  = 10.00 mL = 0.01000 L
  - Molarity of  $CaI_2$  = (0.0250 M  $\times$  0.02008 L) / 0.01000 L = 0.0502 M

## Workflow Diagrams

The following diagrams illustrate the logical flow of the experimental procedures.

Caption: Workflow for the preparation of a nominal concentration calcium diiodide solution.

Caption: Workflow for the standardization of the calcium diiodide solution via titration.

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